

Technical Support Center: Indium Tin Pentachloride (InCl_5Sn)

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Compound of Interest

Compound Name: *Indium tin pentachloride*

Cat. No.: *B15177337*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the hydrolysis of **Indium tin pentachloride** during experiments. Given the limited direct data on **Indium tin pentachloride**, this guidance is based on the well-documented properties of its constituent metal halides, Indium(III) chloride (InCl_3) and Tin(IV) chloride (SnCl_4), both of which are highly susceptible to hydrolysis.

Troubleshooting Guide: Preventing Hydrolysis of Indium Tin Pentachloride

This guide addresses specific issues that may arise during the handling and use of **Indium tin pentachloride**, leading to its unintended hydrolysis.

Problem	Possible Cause	Recommended Solution
Fuming or "smoking" of the solid compound upon exposure to air.	The compound is reacting with atmospheric moisture. Anhydrous tin tetrachloride, a component, is known to fume in moist air. [1] [2] [3] [4] [5] [6] [7]	Immediately handle the compound under a dry, inert atmosphere (e.g., in a glove box or using a Schlenk line). Ensure all tools and containers are scrupulously dried.
Formation of a white precipitate or turbidity when dissolving the compound.	Hydrolysis has occurred, likely forming insoluble metal hydroxides or oxides. Both InCl_3 and SnCl_4 hydrolyze in water to form insoluble products. [1] [8] [9]	Use rigorously dried, aprotic solvents. If a protic solvent is unavoidable and some hydrolysis is acceptable for the application, acidification of the solvent with anhydrous HCl may help to suppress precipitation by shifting the equilibrium away from the formation of metal hydroxides. [8]
Inconsistent or poor results in reactions.	The reagent has been compromised by partial hydrolysis, reducing its activity or introducing impurities.	Always use freshly opened or properly stored anhydrous Indium tin pentachloride. Store the compound in a desiccator over a strong drying agent or in a glove box. Consider re-purifying or analyzing the reagent for purity if hydrolysis is suspected.
Difficulty in achieving a clear solution in a non-aqueous solvent.	The solvent contains residual water. Many organic solvents are hygroscopic and will absorb moisture from the air.	Dry all solvents using appropriate methods (e.g., distillation from a drying agent, use of molecular sieves) immediately before use. Store dried solvents under an inert atmosphere.

Frequently Asked Questions (FAQs)

Q1: What is **Indium tin pentachloride** and why is it so sensitive to water?

A1: **Indium tin pentachloride** is a mixed metal halide with the chemical formula InCl_5Sn . Its high sensitivity to water is due to the presence of both Indium(III) and Tin(IV) ions. Both indium trichloride (InCl_3) and tin tetrachloride (SnCl_4) are strong Lewis acids that readily react with water (a Lewis base) in a process called hydrolysis.^{[1][6][8][10][11]} This reaction typically produces insoluble metal hydroxides or oxides and hydrochloric acid.^{[1][4]}

Q2: How should I store anhydrous **Indium tin pentachloride** to prevent hydrolysis?

A2: Anhydrous **Indium tin pentachloride** should be stored in a tightly sealed container to prevent any contact with moist air.^{[2][4][12][13][14]} For long-term storage, it is recommended to keep the container inside a desiccator with a suitable desiccant or, ideally, within a dry, inert atmosphere of a glove box.^[11]

Q3: What are the best practices for handling **Indium tin pentachloride** in the laboratory?

A3: Due to its hygroscopic nature, all manipulations of **Indium tin pentachloride** should be carried out in a controlled, dry environment. The use of a glove box with a low-moisture atmosphere (<1 ppm H_2O) is the most effective method. Alternatively, Schlenk techniques, which involve using specialized glassware and an inert gas (like argon or nitrogen) manifold, can be employed to handle the compound without exposure to air. All glassware and equipment must be thoroughly dried before use, for example, by oven-drying and cooling under a stream of inert gas.

Q4: Which solvents are suitable for dissolving **Indium tin pentachloride** without causing hydrolysis?

A4: To avoid hydrolysis, you must use anhydrous, aprotic solvents. Examples of suitable solvents that are compatible with anhydrous metal halides include:

- Dichloromethane (CH_2Cl_2)
- Chloroform (CHCl_3)

- Carbon tetrachloride (CCl_4)
- Benzene or Toluene^[1]

It is crucial to ensure these solvents are rigorously dried before use, as even trace amounts of water can lead to hydrolysis.

Q5: Can I use alcohols or other protic solvents?

A5: It is generally not recommended to use protic solvents like alcohols, as they can react with metal halides. Tin tetrachloride, for instance, reacts with alcohols.^{[2][7]} If your experimental protocol absolutely requires a protic solvent, you must be aware that some degree of hydrolysis or reaction is likely.

Q6: What are the visible signs of hydrolysis?

A6: The first sign of hydrolysis upon exposure to air is often fuming, where the compound releases white smoke.^{[1][3][4][7]} When attempting to dissolve the compound, the formation of a white or cloudy precipitate is a clear indicator of hydrolysis.^[15]

Q7: How can I remove hydrolysis products from my sample?

A7: Once hydrolysis has occurred and insoluble metal oxides or hydroxides have formed, they are generally difficult to remove from a solution without altering the composition. Filtration may remove solid precipitates, but the stoichiometry of the dissolved species will have changed. The best approach is to prevent hydrolysis from occurring in the first place.

Experimental Protocols

Protocol 1: General Handling of Anhydrous Indium Tin Pentachloride in a Glove Box

- Preparation: Ensure the glove box atmosphere is dry (e.g., <1 ppm H_2O). Place all necessary dried glassware, spatulas, and reagents inside the glove box antechamber and cycle several times to remove air and moisture.
- Weighing: Tare a sealed vial inside the glove box. Carefully transfer the desired amount of **Indium tin pentachloride** to the vial and seal it.

- **Dissolution:** In a separate, dry reaction flask, add the desired volume of anhydrous aprotic solvent. Slowly add the weighed **Indium tin pentachloride** to the solvent while stirring.
- **Reaction:** Seal the reaction vessel before removing it from the glove box if the reaction is to be conducted outside.

Protocol 2: Handling of Indium Tin Pentachloride using Schlenk Techniques

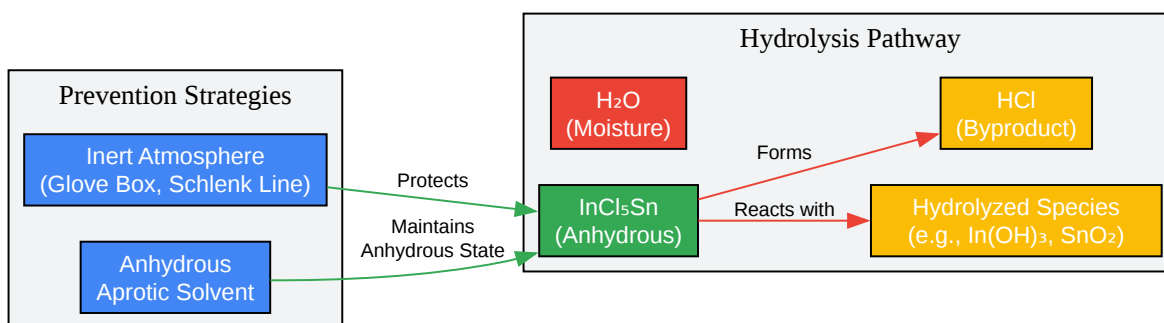
- **Glassware Preparation:** Assemble the Schlenk flask and any other necessary glassware. Heat the assembly with a heat gun under vacuum and then cool under a positive pressure of dry inert gas (e.g., argon or nitrogen). Repeat this cycle three times to ensure all moisture is removed.
- **Reagent Transfer:** In a glove bag or under a positive flow of inert gas, quickly weigh the **Indium tin pentachloride** and add it to the Schlenk flask.
- **Solvent Addition:** Add the anhydrous aprotic solvent to the Schlenk flask via a cannula or a gas-tight syringe.
- **Reaction:** Maintain a positive pressure of inert gas throughout the experiment. The reaction can be heated or cooled as required, with the inert gas line connected to a bubbler to monitor the pressure.

Data Presentation

The following table summarizes the relevant properties of the constituent chlorides of **Indium tin pentachloride**, which inform the handling procedures for the mixed metal halide.

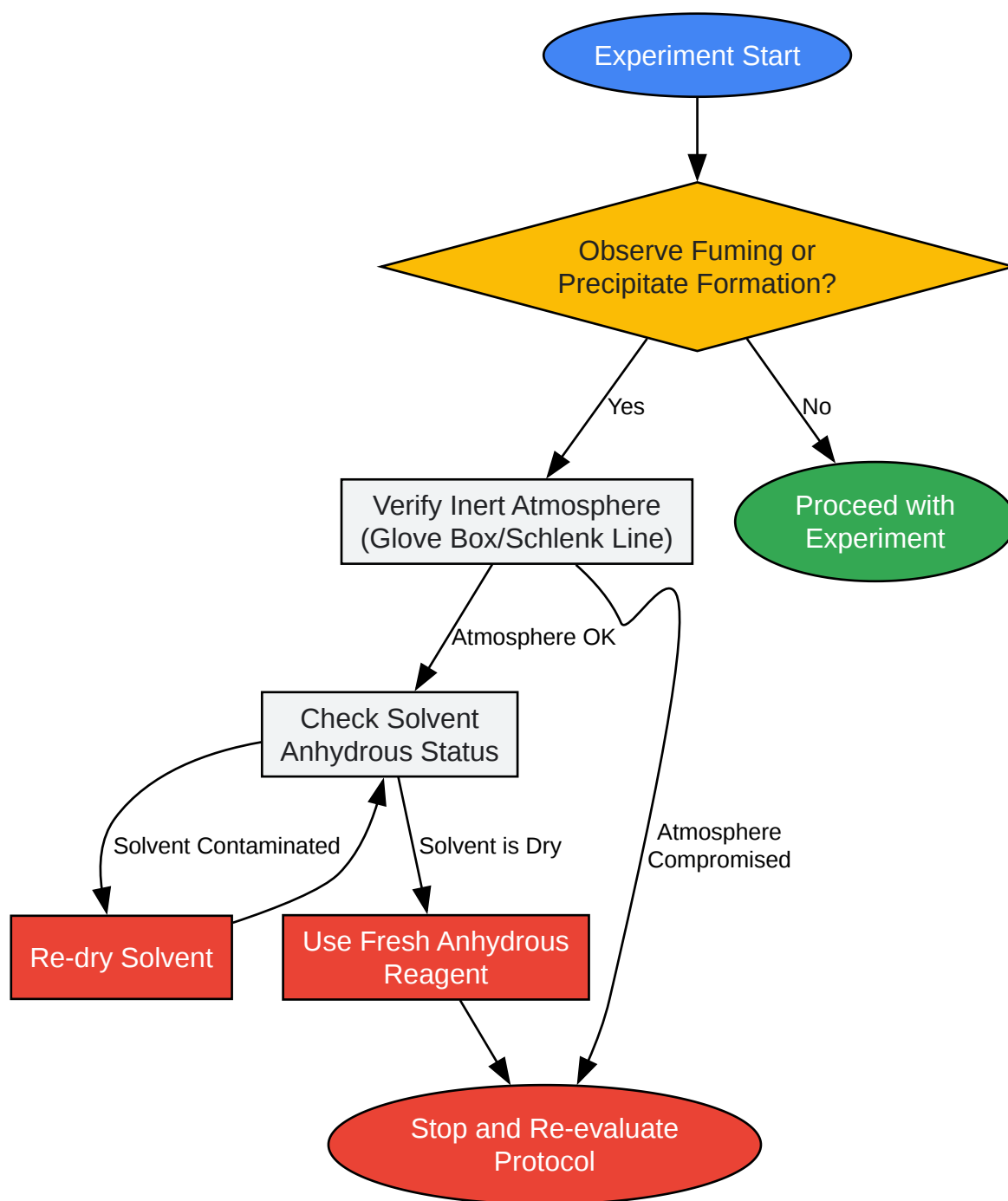
Property	Indium(III) Chloride (InCl_3)	Tin(IV) Chloride (SnCl_4)
Appearance	White, flaky solid[16]	Colorless fuming liquid[1][2][3][6]
Hygroscopicity	Deliquescent, hygroscopic[11][16]	Very hygroscopic, fumes in moist air[6]
Reaction with Water	Soluble, but hydrolyzes in solution[10][11][17]	Reacts violently, producing heat and HCl fumes[1][2][3]
Solubility	Soluble in water, THF, Ethanol[16]	Soluble in cold water (with hydrolysis), alcohol, benzene, toluene, chloroform, acetone, CCl_4 [1][5][6][7]
Storage	Store in a dry, well-closed container, separated from strong acids[12][13]	Store in a dry, well-closed, airtight container.[2][4][14]

Visualizations



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Caption: Logical relationship for preventing the hydrolysis of **Indium tin pentachloride**.



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Caption: Troubleshooting workflow for hydrolysis issues with **Indium tin pentachloride**.

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